

Blonanserin C-d8: An In-depth Technical Guide on Safety, Handling, and MSDS

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Compound of Interest

Compound Name: *Blonanserin C-d8*

Cat. No.: *B15142377*

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Disclaimer: This document is intended for use by researchers, scientists, and drug development professionals. The information provided is for research purposes only and not for human or veterinary use. A specific Material Safety Data Sheet (MSDS) for **Blonanserin C-d8** is not readily available. Therefore, the safety, handling, and toxicological information presented here is largely extrapolated from the data available for Blonanserin and its metabolite, Blonanserin C (N-desethyl blonanserin). The primary structural difference in **Blonanserin C-d8** is the presence of eight deuterium atoms, which slightly increases its molecular weight but is not expected to significantly alter its chemical reactivity or toxicity. However, it is crucial to handle this compound with the utmost care and in accordance with standard laboratory safety practices.

Introduction

Blonanserin is an atypical antipsychotic agent used in the treatment of schizophrenia.^{[1][2]} It functions as a potent antagonist of dopamine D2, D3, and serotonin 5-HT2A receptors.^{[1][3][4]} Blonanserin C, also known as N-desethyl blonanserin, is a major active metabolite of Blonanserin, formed primarily through metabolism by the cytochrome P450 enzyme CYP3A4. **Blonanserin C-d8** is the deuterium-labeled analogue of Blonanserin C. Deuterated compounds like **Blonanserin C-d8** are invaluable tools in pharmaceutical research, particularly in pharmacokinetic studies, where they serve as internal standards for quantitative analysis by mass spectrometry. The deuterium labeling provides a distinct mass signature, allowing for precise differentiation from the unlabeled endogenous or administered compound.

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of Blonanserin, Blonanserin C, and the calculated properties for **Blonanserin C-d8**.

Property	Blonanserin	Blonanserin C (N-desethyl blonanserin)	Blonanserin C-d8
IUPAC Name	2-(4-ethylpiperazin-1-yl)-4-(4-fluorophenyl)-5,6,7,8,9,10-hexahydrocycloocta[b]pyridine	4-(4-fluorophenyl)-2-(piperazin-1-yl)-5,6,7,8,9,10-hexahydrocycloocta[b]pyridine	4-(4-fluorophenyl)-2-(piperazin-1-yl-d8)-5,6,7,8,9,10-hexahydrocycloocta[b]pyridine
CAS Number	132810-10-7	132811-84-8	Not available
Molecular Formula	C23H30FN3	C21H26FN3	C21H18D8FN3
Molecular Weight	367.51 g/mol	339.46 g/mol	Approx. 347.51 g/mol
Appearance	White to off-white powder	Solid form	Assumed to be a solid
Melting Point	123 - 127 °C	Not available	Not available
Solubility	Soluble in Ethanol (15 mg/ml) and DMSO (30 mg/ml)	Not available	Not available
Storage Temperature	Powder: -20°C for 3 years; 4°C for 2 years. In solvent: -80°C for 6 months; -20°C for 1 month.	Store at 2 - 8 °C	Recommended to store under the same conditions as Blonanserin.

Safety and Hazard Information

The hazard information for **Blonanserin C-d8** is extrapolated from the MSDS of Blonanserin. Users should handle the compound as if it possesses similar hazards.

Hazard Identification

- Classification: Acute toxicity, Oral (Category 4), Harmful if swallowed. May cause long-lasting harmful effects to aquatic life.
- GHS Pictograms: GHS07 (Exclamation Mark)
- Signal Word: Warning
- Hazard Statements:
 - H302: Harmful if swallowed.
 - H413: May cause long-lasting harmful effects to aquatic life.
- Precautionary Statements:
 - P264: Wash skin thoroughly after handling.
 - P270: Do not eat, drink or smoke when using this product.
 - P273: Avoid release to the environment.
 - P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
 - P330: Rinse mouth.
 - P501: Dispose of contents/container to an approved waste disposal plant.

Toxicological Data

The toxicological data for Blonanserin is provided as a reference.

Metric	Value	Species	Reference
Acute Oral LD50	>500 mg/kg	Mouse	
Primary Irritant Effect (Skin)	No irritant effect		
Primary Irritant Effect (Eye)	No irritating effect		

Handling and Personal Protection

Safe Handling Procedures

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Avoid inhalation of dust or aerosols.
- Avoid contact with skin, eyes, and clothing.
- Wear appropriate personal protective equipment (PPE).
- Wash hands thoroughly after handling.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side-shields or goggles.
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a laboratory coat.
- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator with a particulate filter.

First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
- In Case of Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.

- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.

Experimental Protocols

Generalized Protocol for Use as an Internal Standard in LC-MS/MS

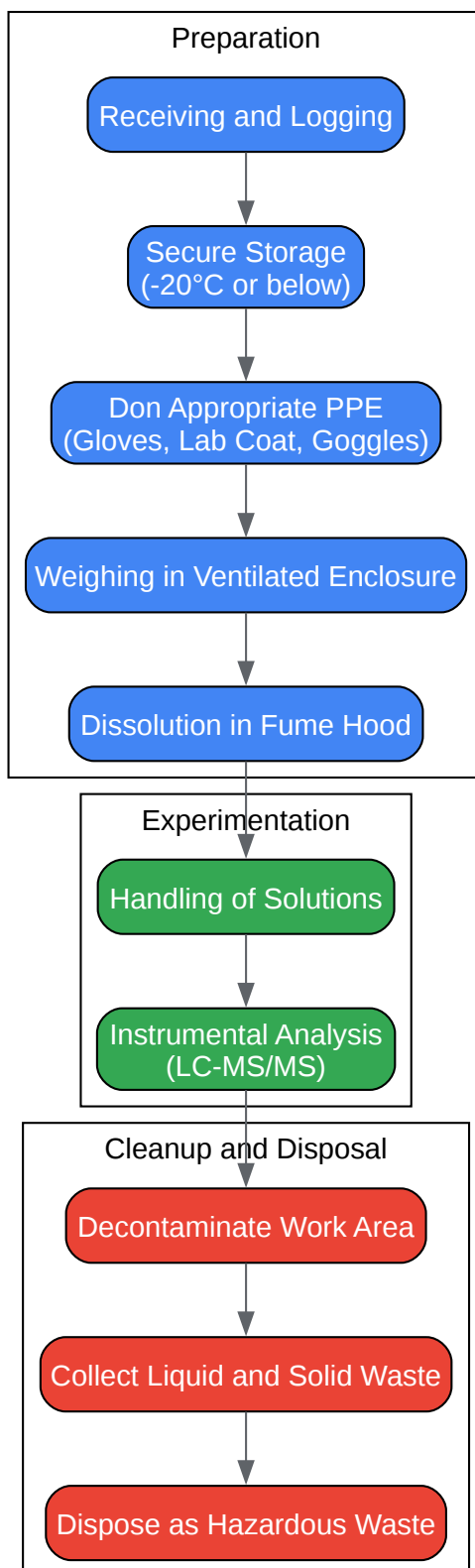
This protocol provides a general framework for using **Blonanserin C-d8** as an internal standard for the quantification of Blonanserin C in biological matrices.

- Preparation of Stock Solution:
 - Accurately weigh a small amount of **Blonanserin C-d8** (e.g., 1 mg).
 - Dissolve it in a suitable solvent (e.g., methanol or acetonitrile) to a final concentration of 1 mg/mL. This is the primary stock solution.
 - Store the stock solution at -20°C or below.
- Preparation of Working Internal Standard Solution:
 - Dilute the primary stock solution with the appropriate solvent to a working concentration (e.g., 100 ng/mL). The optimal concentration will depend on the expected concentration of the analyte in the samples and the sensitivity of the mass spectrometer.
- Sample Preparation:
 - Thaw the biological samples (e.g., plasma, urine) to room temperature.
 - To a fixed volume of the sample (e.g., 100 µL), add a precise volume of the working internal standard solution (e.g., 10 µL).
 - Vortex the mixture for 30 seconds.

- Perform protein precipitation by adding a precipitating agent (e.g., 3 volumes of cold acetonitrile).
- Vortex again for 1 minute.
- Centrifuge the samples at high speed (e.g., 14,000 rpm) for 10 minutes to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube or vial for LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - Inject a specific volume of the prepared sample supernatant onto the LC-MS/MS system.
 - The chromatographic conditions (column, mobile phase, gradient) should be optimized to achieve good separation of Blonanserine C from other matrix components.
 - The mass spectrometer should be operated in Multiple Reaction Monitoring (MRM) mode. The specific precursor-to-product ion transitions for both Blonanserine C and **Blonanserine C-d8** need to be determined by direct infusion of the individual compounds. For example, a published method used m/z 340.15 \rightarrow 297.05 for N-desethyl blonanserine and m/z 348.15 \rightarrow 302.05 for N-desethyl blonanserine-d8.
 - Quantification is achieved by calculating the peak area ratio of the analyte (Blonanserine C) to the internal standard (**Blonanserine C-d8**) and comparing it to a calibration curve prepared with known concentrations of the analyte and a fixed concentration of the internal standard.

Visualizations

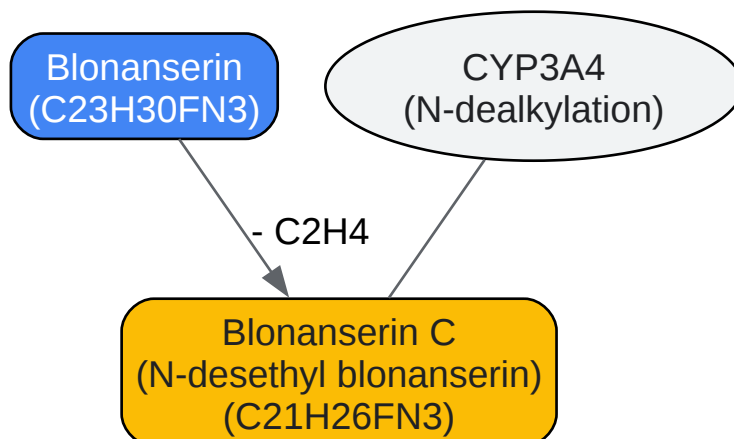
Safe Handling Workflow



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Caption: A logical workflow for the safe handling of **Blonanserin C-d8**.

Blonanserin Metabolism to Blonanserin C



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Caption: Metabolic pathway of Blonanserin to Blonanserin C.

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